

# The Biological Function of Rebalance Compound: A Technical Guide

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## Compound of Interest

Compound Name:	Rebalance
Cat. No.:	B12800153

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## Introduction

"**Rebalance**" is the brand name for a line of supplement systems developed by **Rebalance** Health. These products are formulated to support hormonal balance, primarily by modulating the body's stress response. The core of the "**Rebalance**" formulation centers on the adaptogenic herb *Withania somnifera* (Ashwagandha), known for its effects on the Hypothalamic-Pituitary-Adrenal (HPA) axis. This guide provides a technical overview of the biological functions of the key active components of the **Rebalance** system, with a focus on Ashwagandha, its mechanism of action, and the available clinical data. The proprietary "Directline®" delivery system, a lozenge-based technology, is also discussed in the context of enhancing the bioavailability of the active ingredients.

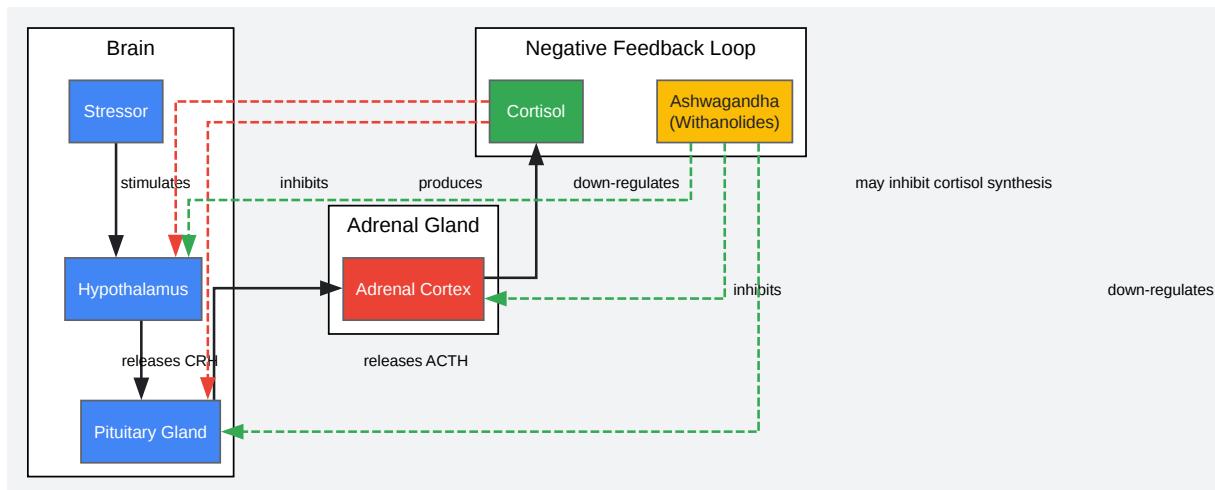
## Core Active Ingredient: Ashwagandha (*Withania somnifera*)

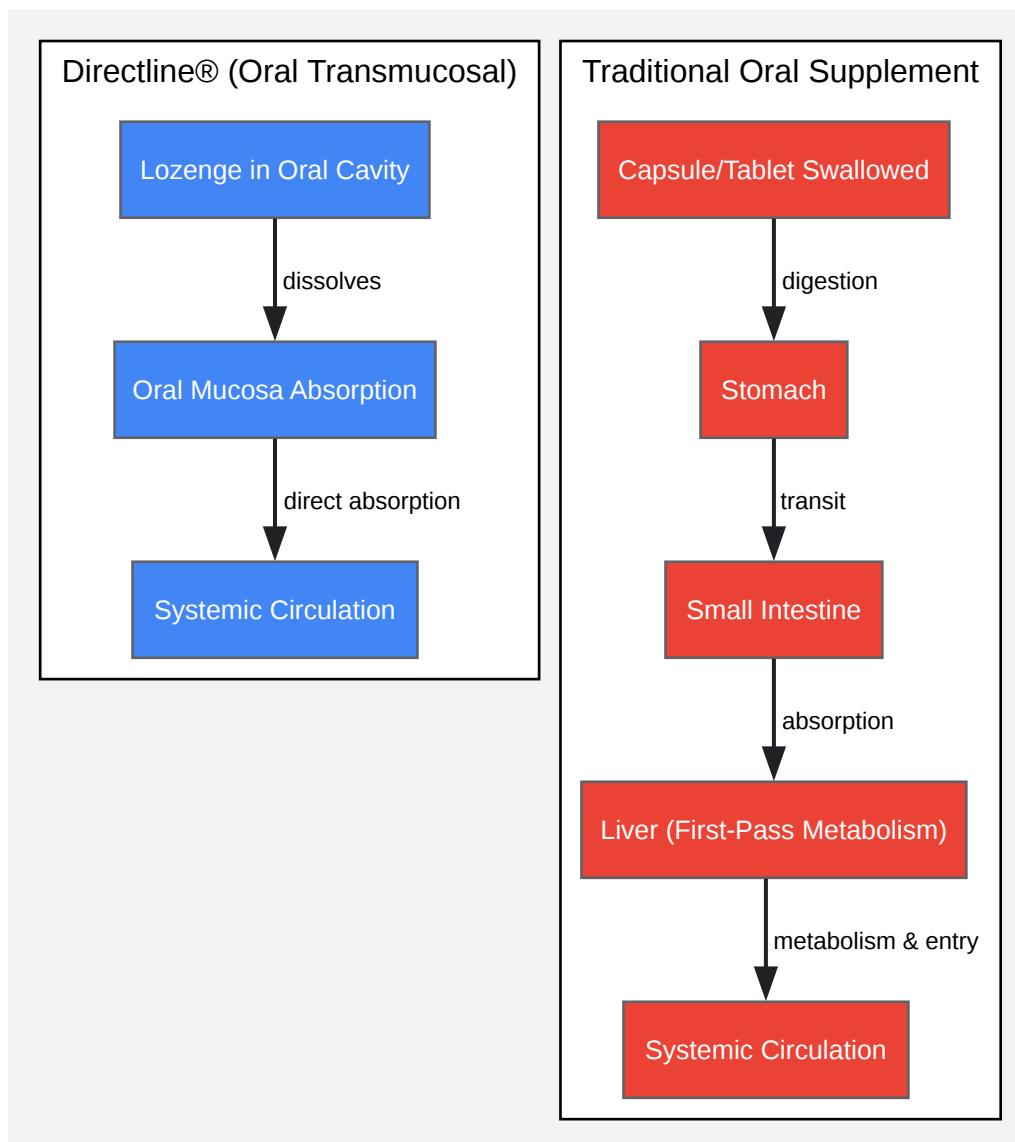
Ashwagandha is a well-studied adaptogen in Ayurvedic medicine.<sup>[1]</sup> Its biological effects are attributed to a group of bioactive compounds known as withanolides.<sup>[2]</sup> These steroidal lactones are responsible for the herb's therapeutic properties, which include anti-stress, anti-inflammatory, and neuroprotective effects.<sup>[3]</sup>

## Mechanism of Action: Modulation of the HPA Axis

The primary mechanism by which Ashwagandha exerts its effects is through the modulation of the Hypothalamic-Pituitary-Adrenal (HPA) axis, the body's central stress response system.[4][5][6] Chronic stress can lead to dysregulation of the HPA axis, resulting in elevated levels of cortisol, the primary stress hormone. Ashwagandha has been shown to down-regulate the HPA axis, leading to a reduction in cortisol levels.[4][5][6] The active withanolides in Ashwagandha are believed to interact with glucocorticoid receptors and modulate signaling pathways involved in the stress response.[4]

The signaling pathway for cortisol regulation and the influence of Ashwagandha is depicted below.





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